Benazeprilat-d5 Acyl-β-D-glucuronide certificate of analysis

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Compound of Interest

Compound Name:	*Benazeprilat-d5 Acyl-β-D-glucuronide*
Cat. No.:	*B1150749*

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An In-Depth Technical Guide to the Certificate of Analysis for **Benazeprilat-d5 Acyl-β-D-glucuronide**

Introduction: Beyond the Numbers on a Page

To a researcher in drug metabolism, pharmacokinetics, or bioanalysis, a vial containing a reference standard like **Benazeprilat-d5 Acyl-β-D-glucuronide** is a cornerstone of quantitative accuracy. Its purpose is often as an internal standard in mass spectrometry-based assays, a role demanding unimpeachable quality.[1][2][3] The Certificate of Analysis (CoA) accompanying this vial is therefore not merely a document of record; it is the scientific manuscript detailing the evidence that qualifies this material for its intended use. It is the synthesis of rigorous analytical investigation, establishing identity, purity, and concentration—the three pillars upon which reliable data are built.

This guide deconstructs the CoA for **Benazeprilat-d5 Acyl-β-D-glucuronide**, moving beyond a simple recitation of specifications. As application scientists, we do not just perform experiments; we design them with purpose. Here, we will explore the causality behind the analytical choices,

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interpret the data presented, and understand the unique challenges posed by this specific molecule—a deuterated, metabolically-derived acyl glucuronide.

Contextualizing the Analyte: A Molecule with a Story

Understanding the CoA begins with understanding the molecule itself. **Benazeprilat-d5 Acyl-β-D-glucuronide** is not a primary drug substance but a confluence of several key processes in drug development.

- The Parent Drug: Benazepril is an angiotensin-converting enzyme (ACE) inhibitor prodrug used to treat hypertension.[4][5]
- Metabolic Activation: In the liver, Benazepril is hydrolyzed by carboxylesterases to its pharmacologically active metabolite, Benazeprilat.[4][6][7]
- Phase II Conjugation: To facilitate excretion, both Benazepril and Benazeprilat undergo glucuronidation, a Phase II metabolic reaction.[4][6] The resulting Benazeprilat Acyl-β-D-glucuronide is a significant metabolite.[6][8]
- Stable Isotope Labeling (-d5): The "-d5" suffix indicates that five hydrogen atoms have been replaced with deuterium. This minimal mass increase makes the molecule an ideal internal standard for Liquid Chromatography-Mass Spectrometry (LC-MS) analysis, as it co-elutes with the endogenous (non-labeled) analyte but is distinguishable by its mass-to-charge ratio (m/z).[3][9]

The journey from a widely used prodrug to a deuterated metabolite informs the entire analytical qualification strategy.

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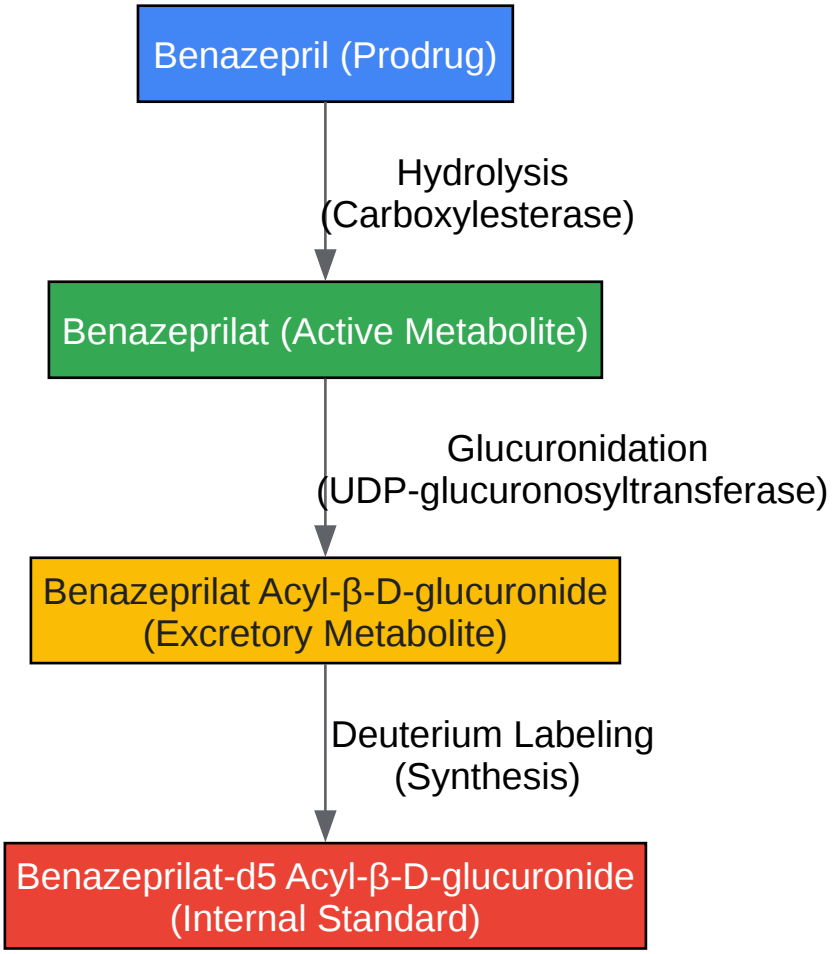

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Caption: Metabolic and synthetic pathway of **Benazeprilat-d5 Acyl-β-D-glucuronide**.

Deconstructing the Certificate of Analysis: A Framework for Trust

A robust CoA for a reference standard like this is a self-validating system. It doesn't just present results; it presents orthogonal results from multiple analytical techniques that converge on a single, confident conclusion of quality. The core sections address identity, purity (chromatographic and isotopic), and concentration.

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Parameter	Purpose	Primary Technique(s)	Typical Specification
Identity	Confirms the molecular structure is correct.	^{1}H-NMR, ^{13}C-NMR, High-Resolution Mass Spectrometry (HRMS)	Conforms to structure
Chromatographic Purity	Quantifies the percentage of the main component relative to organic impurities.	HPLC-UV, LC-MS	≥95%
Isotopic Purity	Confirms the percentage of the deuterated form vs. unlabeled or partially labeled forms.	LC-MS/MS	≥98%
Assay/Concentration	Determines the exact amount of the analyte, correcting for impurities and counter-ions.	Quantitative NMR (qNMR), Mass Balance	Report Value (e.g., 98.5% by qNMR)
Residual Solvents	Quantifies solvents remaining from synthesis and purification.	Headspace Gas Chromatography (HS-GC)	<0.5% (as per ICH guidelines)
Water Content	Measures the amount of water present in the solid material.	Karl Fischer Titration	Report Value (e.g., 1.2%)
Appearance	A qualitative check of the physical state and color.	Visual Inspection	e.g., White to off-white solid

Table 1: Core Components of a Certificate of Analysis for **Benazeprilat-d5 Acyl-β-D-glucuronide**.

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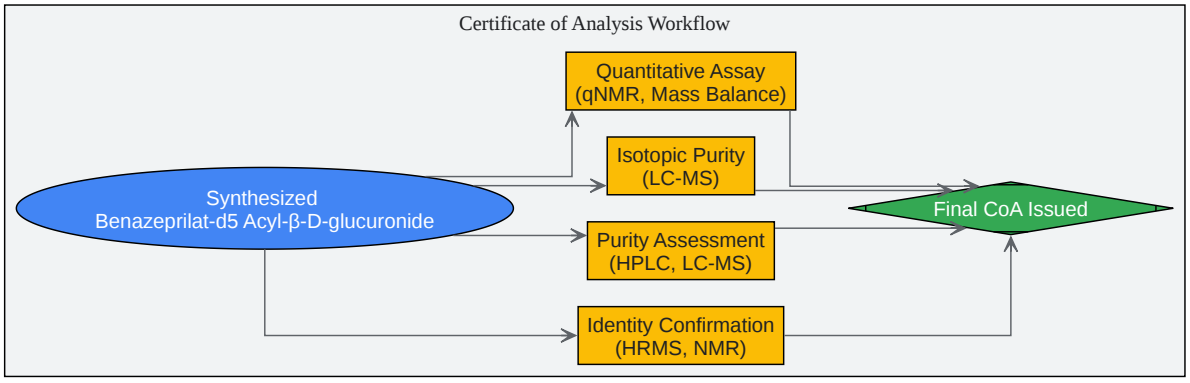

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Caption: Orthogonal analytical workflow for reference standard characterization.

Key Methodologies: The Science Behind the Specifications

Here we detail the experimental protocols that generate the data for the CoA, emphasizing the rationale behind each choice.

Identity Confirmation: Proving It Is What It Says It Is

Identity is not assumed; it is proven. For a complex molecule with multiple stereocenters and a labile glucuronide linkage, both mass spectrometry and NMR spectroscopy are essential.

A. High-Resolution Mass Spectrometry (HRMS)

- Expertise & Rationale: HRMS provides an extremely accurate mass measurement of the parent ion. This allows for the determination of the elemental formula, which is a powerful confirmation of identity. For **Benazeprilat-d5 Acyl-β-D-glucuronide** ($C_{28}H_{27}D_5N_2O_{11}$), the

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expected monoisotopic mass is distinct and can be measured with sub-parts-per-million (ppm) accuracy, ruling out a vast number of other potential structures.[10][11]

- Protocol: LC-HRMS for Identity
  - Sample Preparation: Dissolve ~0.1 mg of the standard in 1 mL of 50:50 acetonitrile:water.
  - Chromatography:
    - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
    - Mobile Phase A: 0.1% Formic Acid in Water.
    - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
    - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, then re-equilibrate.
    - Flow Rate: 0.4 mL/min.
  - Mass Spectrometry (Orbitrap or TOF):
    - Ionization Mode: Positive Electrospray Ionization (ESI+).
    - Scan Range: m/z 150-1000.
    - Resolution: >60,000.
    - Data Analysis: Extract the accurate mass for the $[M+H]^+$ ion and compare it to the theoretical calculated mass. The mass error should be < 5 ppm.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Expertise & Rationale: While HRMS confirms the formula, NMR confirms the structure—the specific connectivity of atoms and their spatial arrangement (stereochemistry).[12][13] For an acyl glucuronide, NMR is non-negotiable. It is the only technique that definitively confirms:
  - The aglycone (Benazeprilat-d5) structure is intact.

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- The glucuronic acid moiety is present.
- The linkage is at the C-1 anomeric position of the glucuronic acid, forming the characteristic acylal bond.[14][15]
- The stereochemistry of the anomeric proton (β-configuration) is correct, evidenced by a large coupling constant (~7-8 Hz).

- Protocol: ^{1}H-NMR for Structural Elucidation
  - Sample Preparation: Dissolve 2-5 mg of the standard in ~0.6 mL of a deuterated solvent (e.g., Methanol-d4 or DMSO-d6).
  - Acquisition:
    - Instrument: 500 MHz or higher NMR spectrometer.
    - Experiment: Standard 1D ^{1}H acquisition.
    - Key Parameters: 16-32 scans, relaxation delay of 1-2 seconds.
  - Data Analysis:
    - Identify characteristic signals for the Benazeprilat aromatic protons, the ethyl ester, and the aliphatic chain.
    - Crucially, identify the anomeric proton (H-1') of the glucuronide moiety, typically a doublet around 5.5-6.0 ppm.
    - Confirm the coupling constant (J-value) of the anomeric proton is ~7-8 Hz, confirming the β-configuration.

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Proton	Approximate Chemical Shift (ppm)	Multiplicity	Key Information
Aromatic (Benazeprilat)	7.0 - 7.5	Multiplets	Confirms aglycone backbone
Anomeric (H-1')	5.5 - 6.0	Doublet (d)	Confirms glucuronide presence and linkage
Sugar Protons (H-2' to H-5')	3.5 - 4.5	Multiplets	Confirms glucuronic acid ring
Ethyl Ester (CH_2)	~4.1	Quartet (q)	Confirms ester group
Ethyl Ester (CH_3)	~1.2	Triplet (t)	Confirms ester group

Table 2: Key ^{1}H-NMR signals for structural confirmation of Benazeprilat Acyl-β-D-glucuronide.

Purity and Assay: Knowing How Much Is There

Purity and Assay are related but distinct. Purity defines the percentage of the desired compound in the material, while Assay (or Concentration) provides the absolute amount, correcting for all impurities including water and residual solvents.

A. Chromatographic Purity by HPLC-UV

- Expertise & Rationale: High-Performance Liquid Chromatography (HPLC) with UV detection is the workhorse for purity analysis.[16][17][18] It separates the main compound from any process-related impurities or degradation products.[19] The area percentage of the main peak relative to the total area of all peaks provides the chromatographic purity. Using a UV detector is crucial as it provides a different mode of detection than mass spectrometry, ensuring impurities without a clear ionization in the MS are not missed.
- Protocol: HPLC-UV for Purity
  - Sample Preparation: Prepare a solution of ~0.5 mg/mL in 50:50 acetonitrile:water.
  - Chromatography:

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- System: Standard HPLC or UHPLC system.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5 µm).
- Mobile Phase: As described in the LC-HRMS protocol.
- Detection: UV Diode Array Detector (DAD) set at 240 nm (a common wavelength for benzenoid structures).
- Injection Volume: 10 µL.

- Data Analysis: Integrate all peaks detected. Calculate purity as: (Area of Main Peak / Total Area of All Peaks) * 100%.

B. Isotopic Purity by LC-MS/MS

- Expertise & Rationale: For a stable isotope-labeled standard, we must confirm that the material is predominantly the desired deuterated version (-d5) and not a mixture of unlabeled (-d0) or partially labeled (-d1 to -d4) species. This is critical for its function as an internal standard. LC-MS/MS in Multiple Reaction Monitoring (MRM) mode is the ideal tool for this.[1] [5] We monitor the specific mass transitions for the d5, d4, and d0 compounds to determine their relative abundance.

- Protocol: LC-MS/MS for Isotopic Purity

  - Sample & System: Use the same sample and LC setup as for HRMS.
  - Mass Spectrometry (Triple Quadrupole):
    - Ionization: ESI+.
    - MRM Transitions:
      - d5-Analyte: Q1 (Precursor Ion $[M+H]^+$) -> Q3 (Fragment Ion)
      - d0-Analyte: Q1 (Precursor Ion $[M+H]^+$) -> Q3 (Fragment Ion)

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- Data Analysis: Acquire chromatograms for both the d5 and d0 transitions. Calculate the isotopic purity by comparing the peak area of the d0 signal to the d5 signal. The d0 response should be minimal, typically less than 2% of the d5 response.

The Challenge of Acyl Glucuronides: Stability and Acyl Migration

- Expertise & Rationale: Acyl glucuronides are notoriously reactive metabolites.[20] The acylal linkage is susceptible to hydrolysis back to the parent carboxylic acid (Benazeprilat). More uniquely, the acyl group can migrate from the C-1 position to the C-2, C-3, and C-4 hydroxyl groups on the glucuronic acid ring.[12][14][21] This process, known as "acyl migration," results in the formation of positional isomers that are structurally different from the parent 1-β-O-acyl glucuronide.

This instability has profound implications for a reference standard. The material in the vial must be predominantly the correct 1-β isomer. The CoA should implicitly address this through:

- Strict Storage Conditions: Typically -20°C or -80°C to minimize degradation and migration.
- NMR Confirmation: The ^{1}H-NMR spectrum is highly sensitive to the linkage position. A clean spectrum confirming the 1-β isomer provides strong evidence against significant levels of migrated isomers at the time of analysis.
- Purity by HPLC: The positional isomers will often have slightly different retention times and can be resolved from the main peak in a well-developed HPLC method. A high chromatographic purity suggests minimal isomeric contamination.

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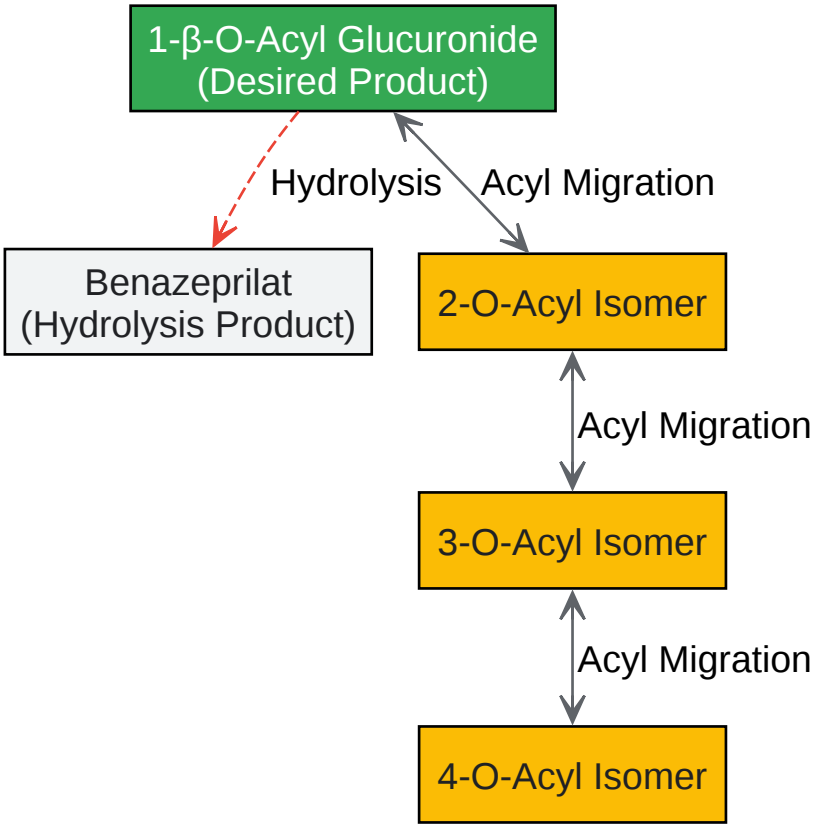

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